Introduction: Unveiling the Synthetic Potential of a Trifunctional Reagent

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Compound of Interest

Compound Name:	*Dibromoacetyl bromide*
CAS No.:	*1681-24-9*
Cat. No.:	*B156923*

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In the landscape of synthetic organic chemistry, the strategic incorporation of halogen atoms provides a powerful lever for molecular manipulation. **Dibromoacetyl bromide** (IUPAC Name: 2,2-**dibromoacetyl bromide**) represents a highly functionalized and potent electrophilic building block. Its structure, featuring an acyl bromide and a geminal dibromide at the α-position, offers three distinct points of reactivity. This trifunctional nature positions **dibromoacetyl bromide** as a versatile precursor for the synthesis of complex organic molecules, particularly in the construction of heterocyclic scaffolds and reactive intermediates relevant to pharmaceutical and materials science.[1]

While its monobrominated analog, bromoacetyl bromide, is extensively documented and widely used, **dibromoacetyl bromide** is a more specialized reagent.[2][3] Consequently, the available literature on its specific reaction protocols is less extensive. This guide, therefore, serves a dual purpose: to consolidate the known properties of **dibromoacetyl bromide** and to provide a scientifically grounded framework for its application by extrapolating from its structural reactivity and the well-established chemistry of analogous α,α-dihalo carbonyl compounds. We will explore its core reactivity, postulate key reaction pathways, and provide field-proven, representative protocols to empower researchers in drug development and advanced material synthesis.

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Section 1: Physicochemical Profile and Safety Mandates

A thorough understanding of a reagent's properties and hazards is the bedrock of safe and successful experimentation.

1.1: Physicochemical Data

The fundamental properties of 2,2-**dibromoacetyl bromide** are summarized below, based on available database information.[4]

Property	Value	Source
IUPAC Name	2,2-dibromoacetyl bromide	PubChem[4]
CAS Number	1681-24-9	PubChem[4]
Molecular Formula	C_2HBr_3O	PubChem[4]
Molecular Weight	280.74 g/mol	PubChem[4]
Structure	$Br_2CHCOBr$	-

Further physical properties such as boiling point and density are not widely reported, necessitating careful experimental determination under controlled conditions.

1.2: Safety, Handling, and Storage Protocols

Specific toxicological data for **dibromoacetyl bromide** is not readily available. However, its structure strongly suggests that it is a highly corrosive, lachrymatory, and moisture-sensitive compound. It must be handled with extreme caution, adopting, at a minimum, the stringent safety protocols established for its close analog, bromoacetyl bromide.[5][6] The presence of additional bromine is likely to enhance its reactivity and hazardous nature.

Core Safety Directives:

- Personal Protective Equipment (PPE): Always use in a certified chemical fume hood. Wear a full-face shield, safety goggles, a lab coat, and heavy-duty, chemical-resistant gloves (e.g., butyl rubber or Viton).[5]

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- Handling: Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent hydrolysis. Use syringes or cannulas for transfers. Avoid inhalation of vapors and any contact with skin or eyes. Material is extremely destructive to mucous membranes, the upper respiratory tract, eyes, and skin.[5]

- Reactivity Hazards: Reacts violently with water, alcohols, strong bases, and amines, releasing corrosive hydrogen bromide gas.[3] Keep away from incompatible materials.[5] Do not add water to the reagent; if quenching is necessary, add the reagent slowly to a large volume of a suitable quenching agent (e.g., a cold solution of sodium bicarbonate).[6]

- Storage: Store in a tightly sealed container under an inert atmosphere in a cool, dry, well-ventilated, and corrosives-compatible area.[7] Recommended storage temperature is 2-8 °C to maintain stability.[7]

- Spill & Waste Management: Absorb spills with an inert, dry material (e.g., vermiculite or sand) and place in a sealed container for hazardous waste disposal.[7] Do not use water for cleanup. Dispose of waste through a licensed professional waste disposal service.

Section 2: Core Reactivity and Mechanistic Postulates

The synthetic utility of **dibromoacetyl bromide** stems from its multiple electrophilic sites. Understanding the interplay between these sites is key to predicting its behavior with different classes of nucleophiles.

The molecule possesses three primary sites susceptible to nucleophilic attack:

- Carbonyl Carbon (C=O): As part of an acyl bromide, this is a highly electrophilic "hard" center, readily attacked by hard nucleophiles.

- Alpha-Carbon (α-C): The carbon atom bearing two bromine atoms is also electrophilic and can be attacked by softer nucleophiles in an S_n2-type reaction.

- Alpha-Proton (α-H): This proton is acidic due to the electron-withdrawing effects of the three bromine atoms and the carbonyl group. It can be abstracted by a strong, non-nucleophilic base.

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Caption: Key reactive sites on **dibromoacetyl bromide**.

Section 3: Key Reactions and Synthetic Applications

Based on the principles above, we can outline the primary reaction classes for **dibromoacetyl bromide**, providing representative protocols derived from established chemical precedents.

3.1: Nucleophilic Acyl Substitution: Synthesis of 2,2-Dibromoamides

The most intuitive reaction involves the attack of a nucleophile at the highly reactive acyl bromide moiety. Amines, for instance, are expected to readily form stable 2,2-dibromoamides, which are valuable intermediates in medicinal chemistry.

This protocol is based on standard procedures for the acylation of amines with acyl halides.[8]

- Reagent Preparation: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet, dissolve aniline (1.0 eq) and a non-nucleophilic base such as triethylamine (1.1 eq) in anhydrous dichloromethane (DCM) at 0 °C (ice bath).

- Substrate Addition: Prepare a solution of **dibromoacetyl bromide** (1.05 eq) in anhydrous DCM. Add this solution dropwise to the stirred aniline solution over 15-20 minutes, maintaining the temperature at 0 °C.

- Reaction: Allow the reaction to stir at 0 °C for 1 hour, then warm to room temperature and stir for an additional 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).

- Work-up: Upon completion, quench the reaction by the slow addition of cold water. Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with 1 M HCl, saturated aqueous sodium bicarbonate, and brine.

- Isolation: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent in vacuo.

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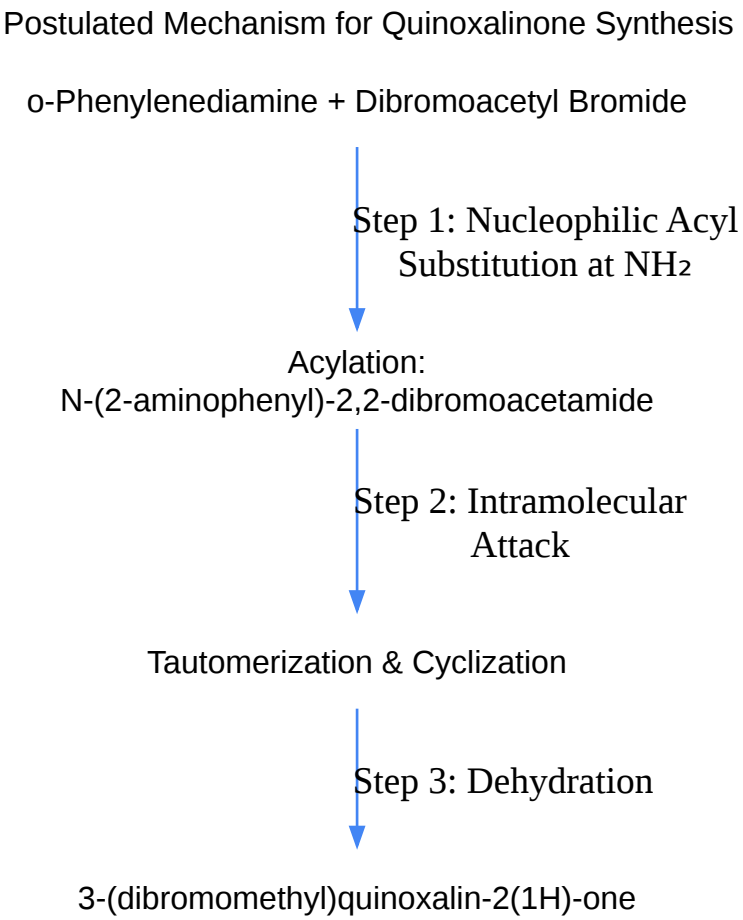
- Purification: The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield the pure N-phenyl-2,2-dibromoacetamide.

3.2: Synthesis of Heterocyclic Scaffolds

A cornerstone application of α-halo acyl halides is the construction of heterocycles via condensation with binucleophiles.[9] **Dibromoacetyl bromide** is an ideal candidate for such transformations. For example, its reaction with o-phenylenediamine is postulated to yield a 3-(dibromomethyl)quinoxalin-2(1H)-one, a scaffold of interest in pharmaceutical research.



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Caption: Proposed pathway for quinoxalinone formation.

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This protocol is adapted from general methods for quinoxaline synthesis from α-keto acids and related compounds.[10][11]

- Reactant Preparation: Dissolve o-phenylenediamine (1.0 eq) in a suitable solvent such as ethanol or acetic acid in a round-bottom flask equipped with a reflux condenser and magnetic stirrer.
- Substrate Addition: Add **dibromoacetyl bromide** (1.0 eq) to the solution portion-wise or dropwise at room temperature. An exothermic reaction may be observed.
- Reaction: Heat the reaction mixture to reflux (typically 80-100 °C) for 2-6 hours. The reaction progress can be monitored by TLC or LC-MS. A precipitate may form as the reaction proceeds.
- Isolation: After cooling to room temperature, collect the solid product by filtration. Wash the solid with cold solvent (ethanol) and then water to remove any residual starting materials and salts.
- Purification: The crude product can be further purified by recrystallization from a high-boiling point solvent like dimethylformamide (DMF) or by column chromatography on silica gel if necessary.

3.3: Generation of Dibromoketene for [2+2] Cycloadditions

Treatment of **dibromoacetyl bromide** with a tertiary amine (e.g., triethylamine) or activated zinc is the classic method for the in-situ generation of dibromoketene ($Br_2C=C=O$). This highly reactive intermediate is not isolated but is immediately trapped by a suitable ketenophile, such as an alkene or imine, in a [2+2] cycloaddition to form four-membered rings.[12][13] This provides a powerful route to α,α-dibromocyclobutanones, which are versatile synthetic intermediates.

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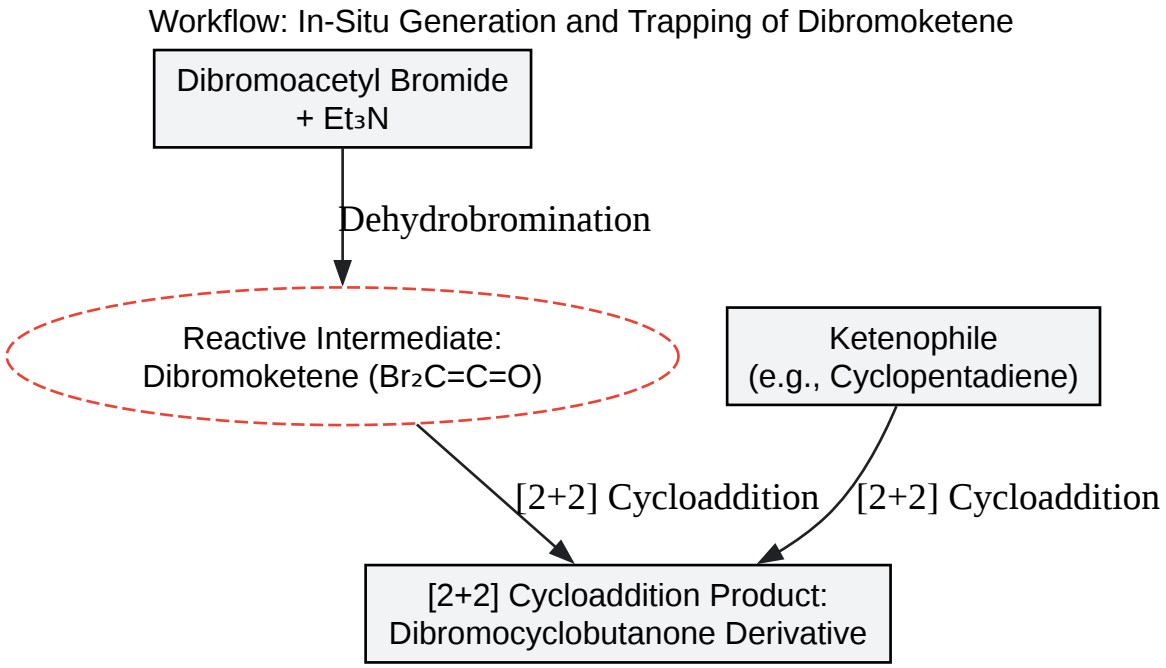

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Caption: Generation and cycloaddition of dibromoketene.

- Reaction Setup: In a flame-dried, three-necked flask under a nitrogen atmosphere, place a solution of freshly distilled cyclopentadiene (2.0 eq) in a dry, non-polar solvent like diethyl ether or pentane. Cool the flask to -78 °C (dry ice/acetone bath).
- Reagent Preparation: In a separate, dry dropping funnel, prepare a solution of **dibromoacetyl bromide** (1.0 eq) in the same solvent.
- Ketene Generation & Trapping: Add a solution of triethylamine (1.1 eq) in the same solvent to the cyclopentadiene solution. Then, add the **dibromoacetyl bromide** solution dropwise over 30-60 minutes to the vigorously stirred reaction mixture at -78 °C. The dibromoketene is generated in situ and immediately reacts with the cyclopentadiene.
- Reaction Completion: After the addition is complete, allow the mixture to stir at low temperature for an additional 1-2 hours, then slowly warm to room temperature.
- Work-up: Filter the mixture to remove the triethylammonium bromide salt. Wash the filtrate with dilute HCl, water, and brine.

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- Isolation and Purification: Dry the organic phase over anhydrous $MgSO_4$, filter, and remove the solvent under reduced pressure. The resulting crude bicyclic α,α-dibromocyclobutanone can be purified by vacuum distillation or column chromatography.

Conclusion

Dibromoacetyl bromide is a reagent of significant synthetic potential, characterized by its trifunctional electrophilicity. While it remains a less-explored member of the acyl halide family, its reactivity can be reliably predicted based on fundamental mechanistic principles. This guide establishes a framework for its use in three core transformations: nucleophilic acyl substitution to form dibromoamides, condensation with binucleophiles to construct complex heterocycles, and as a precursor for dibromoketene in [2+2] cycloaddition reactions. These pathways unlock access to a diverse range of molecular architectures that are highly valuable to researchers in drug discovery and materials science. As with any highly reactive species, successful application hinges on meticulous attention to safety and anhydrous techniques.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 74306, **Dibromoacetyl bromide**. Retrieved from [Link]
- Ningbo Inno Pharmchem Co.,Ltd. (n.d.). Exploring the Synthesis and Applications of Bromoacetyl Bromide. Retrieved from [Link]
- Cole-Parmer (n.d.). Material Safety Data Sheet - Bromoacetyl bromide, 98+%. Retrieved from [Link]
- ChemDmart (n.d.). Safety Data Sheet - Bromoacetyl Bromide. Retrieved from [Link]
- Cheméo (n.d.). Chemical Properties of Bromoacetyl bromide (CAS 598-21-0). Retrieved from [Link]
- Loba Chemie (n.d.). BROMOACETYL BROMIDE | Acid Halides | Article No. 2259K. Retrieved from [Link]
- ResearchGate (n.d.). Bromoacetyl Bromide | Request PDF. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Ananta Fine Chem (n.d.). Top manufacturer of Bromo Acetyl Bromide in India. Retrieved from [Link]
- ChemRxiv (2023). Isolation and Cycloaddition Reactions of a Stable Boraketene. Retrieved from [Link]
- PrepChem.com (n.d.). Preparation of bromoacetyl bromide. Retrieved from [Link]
- Biswas, T. (2022). MCQ-219: About reaction of dibromo compound. YouTube. Retrieved from [Link]
- Wikipedia (n.d.). Reformatsky reaction. Retrieved from [Link]
- PubMed Central (PMC) (2023). Revitalizing reformatsky reagent for catalyst-free direct alkylation with unactivated alkyl halides. Retrieved from [Link]
- Organic Syntheses Procedure (n.d.). To a 3 L three-necked, round-bottomed flask... Retrieved from [Link]
- YouTube (2023). Preparation of Aryl Bromides, Part 2: Nucleophilic Bromination. Retrieved from [Link]
- Chemistry LibreTexts (2021). 7.1: Nucleophilic Substitution Reaction Overview. Retrieved from [Link]
- Biorthogonal Click Chemistry on Poly(lactic-co-glycolic acid)- Polymeric Particles - Supporting Information. (n.d.). Retrieved from [Link]
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 61147, Bromoacetyl bromide. Retrieved from [Link]
- Pearson (n.d.). The Reformatsky reaction is an addition reaction in which an organozinc reagent is used... Retrieved from [Link]...
- Google Patents (n.d.). CN103073435A - Synthesis method for 4-bromo-o-phenylenediamine.
- Tethys Chemical (2024). The Role of Bromine in Modern Pharmaceuticals. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Organic Chemistry Portal (n.d.). Reformatsky Reaction. Retrieved from [Link]
- Chemistry LibreTexts (2022). 29.5: Cycloaddition Reactions. Retrieved from [Link]
- Chemistry LibreTexts (2023). 1.2: Cycloaddition Reactions. Retrieved from [Link]
- PubMed Central (PMC) (2020). The First Examples of [3+2] Cycloadditions with the Participation of (E)-3,3,3-Tribromo-1-Nitroprop-1-Ene. Retrieved from [Link]
- Journal of Chemical and Pharmaceutical Research (2012). Synthesis, characterization and anti-microbial activity of some novel benzimidazole derivatives. Retrieved from [Link]
- R Discovery (n.d.). Reaction Of O-phenylenediamine Research Articles. Retrieved from [Link]
- International Journal of Pharmaceutical and Phytopharmacological Research (2014). Green Chemistry as a Versatile Technique for the Synthesis of Benzimidazole Derivatives: Review. Retrieved from [Link]

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Sources

- 1. The Role of Bromine in Modern Pharmaceuticals : Tethys Chemical [tethyschemical.com]
- 2. nbinno.com [nbinno.com]
- 3. Bromoacetyl bromide | 598-21-0 [chemicalbook.com]
- 4. Dibromoacetyl bromide | C2HBr3O | CID 74306 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. rsc.org [rsc.org]

- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. jocpr.com [jocpr.com]
- 11. discovery.researcher.life [discovery.researcher.life]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. chem.libretexts.org [chem.libretexts.org]
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